

# Application Notes and Protocols for Studying NRF2-Dependent Gene Expression Using ML385

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## Compound of Interest

Compound Name: ML385

Cat. No.: B1676655

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## Abstract

This document provides detailed application notes and experimental protocols for utilizing **ML385**, a potent and specific small-molecule inhibitor of the Nuclear Factor Erythroid 2-Related Factor 2 (NRF2) transcription factor. NRF2 is a master regulator of the cellular antioxidant response, and its dysregulation is implicated in various diseases, including cancer and inflammatory disorders. **ML385** offers a valuable tool to investigate the role of NRF2-dependent gene expression in these pathological processes. These guidelines are intended to assist researchers in designing and executing experiments to effectively study the impact of NRF2 inhibition by **ML385**.

## Introduction

The Keap1-NRF2 signaling pathway is a critical cellular defense mechanism against oxidative and electrophilic stress. Under basal conditions, Kelch-like ECH-associated protein 1 (Keap1) targets NRF2 for ubiquitination and subsequent proteasomal degradation. Upon exposure to stressors, this interaction is disrupted, leading to NRF2 stabilization, nuclear translocation, and the activation of antioxidant response element (ARE)-driven gene expression. These target genes encode a wide array of cytoprotective proteins, including antioxidant enzymes and detoxification proteins.



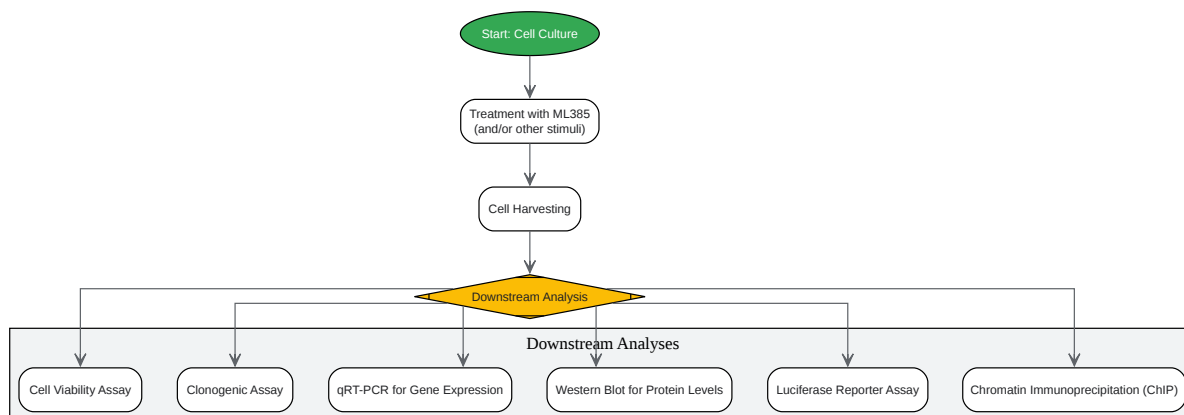
Constitutive activation of the NRF2 pathway, often due to mutations in Keap1 or NRF2 itself, is a hallmark of several cancers, conferring resistance to chemotherapy and radiotherapy. Therefore, inhibition of NRF2 signaling presents a promising therapeutic strategy. **ML385** is a small molecule that directly binds to NRF2, preventing its interaction with the ARE and subsequent transcriptional activation of its target genes.<sup>[1]</sup> This application note provides a comprehensive guide to using **ML385** to study NRF2-dependent gene expression.

## Mechanism of Action of ML385

**ML385** functions by directly interacting with the NRF2 protein. Specifically, it binds to the Neh1 domain of NRF2, which is the Cap 'n' Collar basic leucine zipper (CNC-bZIP) domain responsible for DNA binding. This interaction interferes with the formation of the NRF2-MAFG heterodimer, a complex essential for binding to the ARE sequences in the promoter regions of NRF2 target genes.<sup>[1]</sup> By preventing this binding, **ML385** effectively blocks the transcription of NRF2-dependent genes.

Below is a diagram illustrating the NRF2 signaling pathway and the inhibitory action of **ML385**.





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## References

- 1. Small molecule inhibitor of NRF2 selectively intervenes therapeutic resistance in KEAP1-deficient NSCLC tumors - PMC [pmc.ncbi.nlm.nih.gov]
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